

7-Amino-2-naphthol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 7-Amino-2-naphthol

Cat. No.: B1202560

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal safety data sheet (SDS). Always consult the official SDS and your institution's safety protocols before handling **7-Amino-2-naphthol**.

Introduction

7-Amino-2-naphthol (CAS No. 93-36-7) is an aromatic amine derivative used in various industrial and scientific research applications.^[1] As with many aromatic amines, this compound presents potential health and environmental hazards that necessitate strict safety and handling precautions.^[2] This guide provides an in-depth overview of the known safety information, handling procedures, and toxicological data related to **7-Amino-2-naphthol** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

7-Amino-2-naphthol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][3]
Hazardous to the Aquatic Environment, Short-Term (Acute)	1	H400: Very toxic to aquatic life[4]
Hazardous to the Aquatic Environment, Long-Term (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Warning[1]

Hazard Pictograms:

- Health Hazard
- Irritant
- Environmental Hazard

Physical and Chemical Properties

A summary of the key physical and chemical properties of **7-Amino-2-naphthol** is provided below.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO[5][6]
Molecular Weight	159.18 g/mol [5][6][7]
Appearance	Brown solid[7]
Melting Point	201 °C[6]
Boiling Point	385.6 °C at 760 mmHg[6]
Density	1.281 g/cm ³ [6]
pKa	9.74 ± 0.40 (Predicted)[5]

Personal Protective Equipment (PPE) and Handling

Due to its hazardous nature, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory when handling **7-Amino-2-naphthol**.

Engineering Controls

- Ventilation: All work with **7-Amino-2-naphthol**, especially when handling the powdered form, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust and vapors.[1][8][9]
- Enclosed Balance: When weighing the powder, use an enclosed balance to contain any airborne particles.[10]

Personal Protective Equipment

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[11]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene) to prevent skin contact. Inspect gloves for any signs of degradation or puncture before use.[12]

- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin exposure. [\[13\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate particulate filter should be used. [\[13\]](#)

Safe Handling Practices for Powders

- Designated Area: Establish a designated area for working with toxic powders and label it clearly. [\[8\]](#)
- Surface Protection: Cover the work surface with absorbent bench paper to contain any spills. [\[10\]](#)
- Minimize Dust: Avoid pouring the powder directly from the bottle. Use a spatula or scoop to transfer the material in small quantities. Keep containers closed when not in use. [\[10\]](#)
- Cleaning: Use wet cleaning methods or a HEPA-filtered vacuum to clean up any spills or residual powder. Avoid dry sweeping, which can generate dust. [\[10\]](#)

First Aid Measures

In case of exposure to **7-Amino-2-naphthol**, immediate medical attention is crucial. Follow these first aid procedures:

- If Swallowed: Get medical help immediately. Rinse mouth with water. Do not induce vomiting. [\[1\]](#)
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help. [\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [\[1\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If the person is not breathing, give artificial respiration. Get medical help if you feel unwell. [\[1\]](#)

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

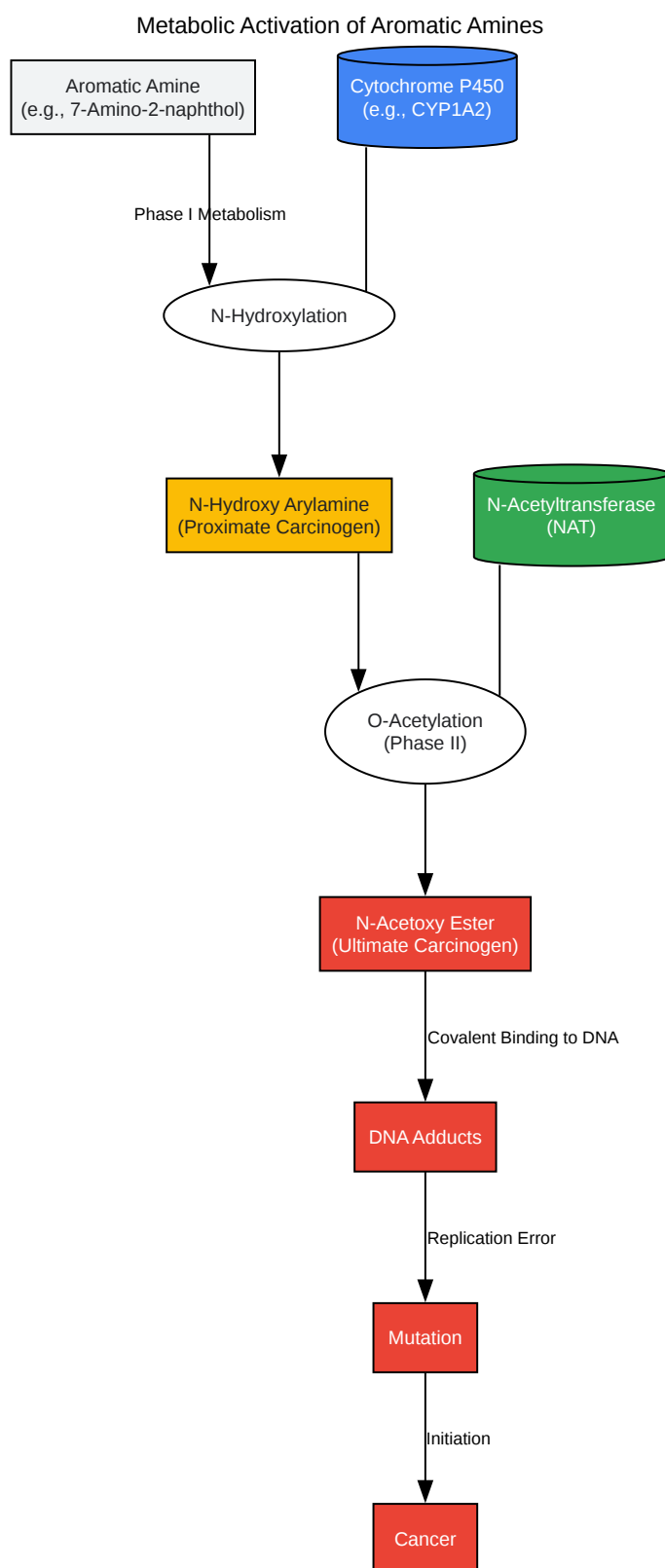
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1] Keep away from incompatible materials such as strong oxidizing agents. The container should be stored locked up.^[1]
- **Disposal:** Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations. Do not discharge to sewer systems.^[1]

Toxicological Information and Potential Signaling Pathways

While specific quantitative toxicity data for **7-Amino-2-naphthol** is limited in publicly available literature, the GHS classification indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation.^{[1][3]} Aromatic amines as a class are known for their potential carcinogenicity and mutagenicity.^[2]

Metabolic Activation and Carcinogenicity

The carcinogenicity of many aromatic amines is linked to their metabolic activation in the body. This process typically involves a multi-step enzymatic pathway, primarily in the liver.



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Caption: Metabolic activation pathway of aromatic amines leading to potential carcinogenicity.

This pathway illustrates the conversion of a parent aromatic amine to a reactive intermediate that can bind to DNA, forming adducts. These DNA adducts can lead to mutations during DNA replication, which is an initiating event in carcinogenesis.

Representative Experimental Protocols

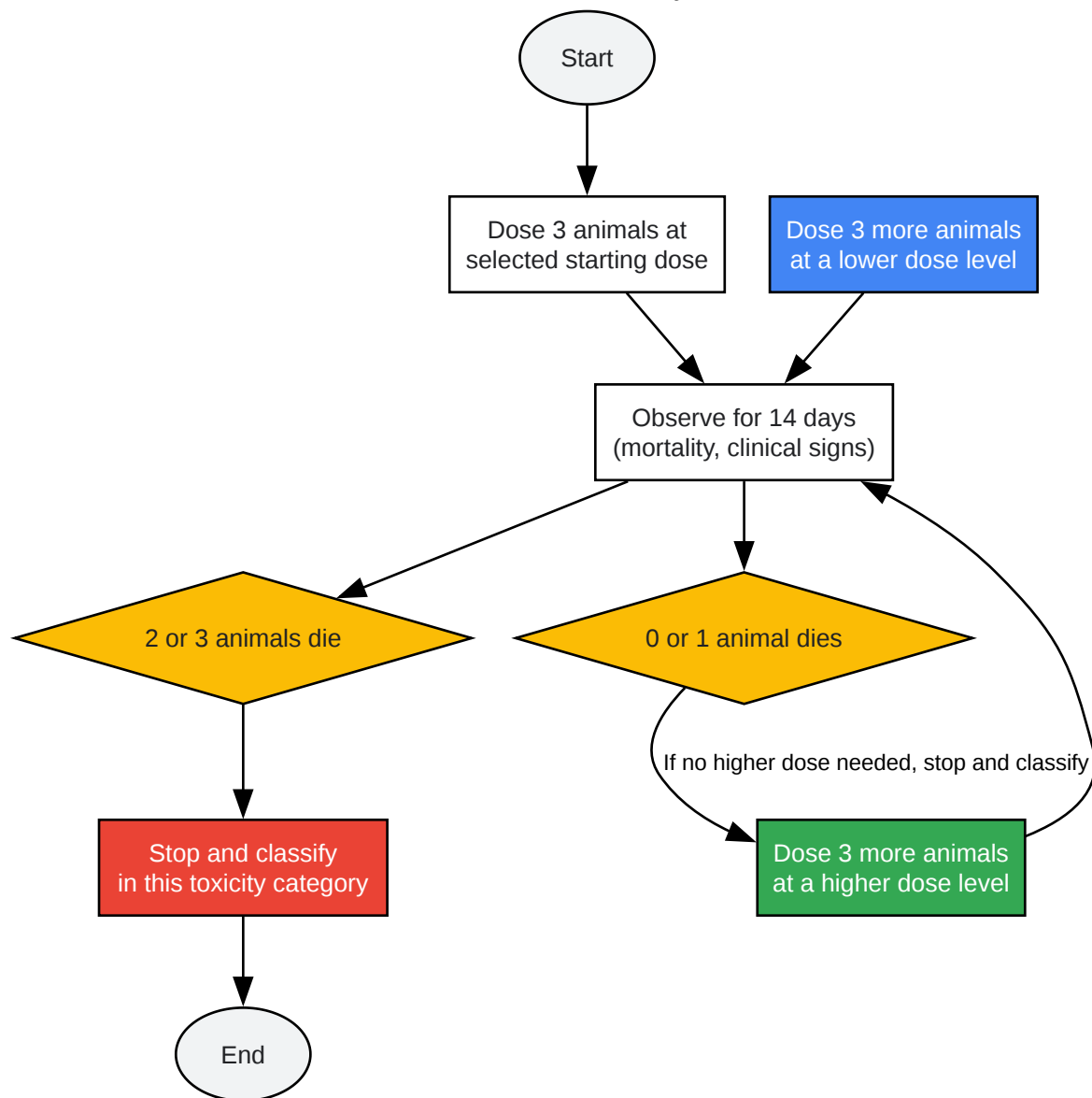
Detailed experimental data for **7-Amino-2-naphthol** is not readily available. The following are representative protocols based on OECD guidelines that would be used to assess the toxicity of a chemical like **7-Amino-2-naphthol**.

Acute Oral Toxicity - Acute Toxic Class Method (Representative Protocol based on OECD 423)

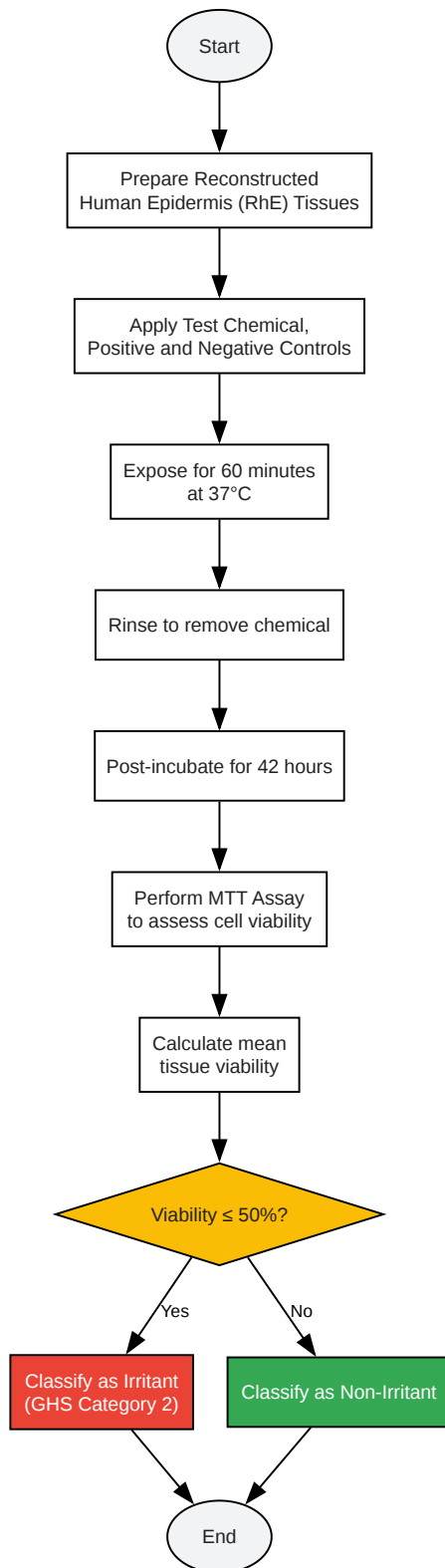
This method is designed to classify a substance into a toxicity category with the use of a minimal number of animals.

- **Animal Model:** Typically, young adult female rats are used.
- **Housing and Fasting:** Animals are housed in standard conditions. Before dosing, they are fasted overnight.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Endpoint:** The number of animals that die within the observation period is recorded, and the substance is classified into a GHS category based on the results.

OECD 423 Acute Oral Toxicity Workflow



OECD 439 In Vitro Skin Irritation Workflow

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- To cite this document: BenchChem. [7-Amino-2-naphthol: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202560#7-amino-2-naphthol-safety-and-handling-precautions>]

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